

Introduction: A Versatile Reagent in Synthetic Chemistry

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Compound of Interest

Compound Name: 1-Bromo-2-methoxybutane

CAS No.: 24618-34-6

Cat. No.: B2419128

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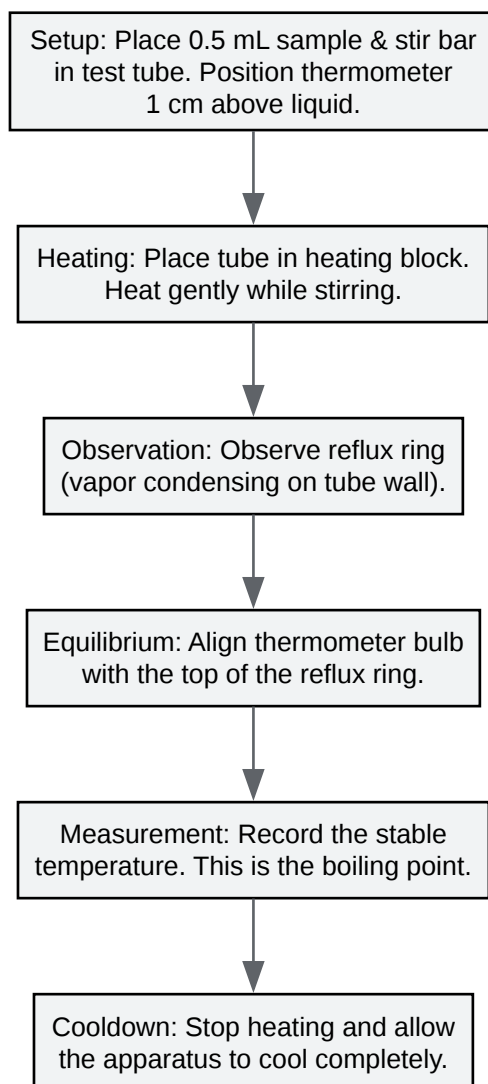
1-Bromo-2-methoxybutane is a bifunctional organic compound featuring both an alkyl halide and an ether group. This unique structural arrangement makes it a valuable intermediate in a variety of organic syntheses, particularly in the development of pharmaceutical and agrochemical compounds.^[1] Its reactivity is primarily dictated by the primary bromine atom, which serves as an excellent leaving group in nucleophilic substitution reactions, and the methoxy group, which influences the molecule's polarity, solubility, and steric profile.^[1]

For researchers, drug development professionals, and synthetic chemists, a thorough understanding of the physical properties of **1-Bromo-2-methoxybutane** is paramount. These properties not only govern its behavior in reaction media and purification processes but also dictate the necessary conditions for its safe handling and storage. This guide provides a detailed examination of its core physical characteristics, supported by established scientific principles and detailed protocols for their experimental determination.

Molecular Structure and Physicochemical Identifiers

The logical starting point for understanding the physical properties of a compound is its molecular structure. **1-Bromo-2-methoxybutane** possesses a chiral center at the second

carbon, meaning it can exist as (R) and (S) enantiomers.



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Caption: Workflow for Micro-Reflux Boiling Point Determination.

Detailed Protocol:

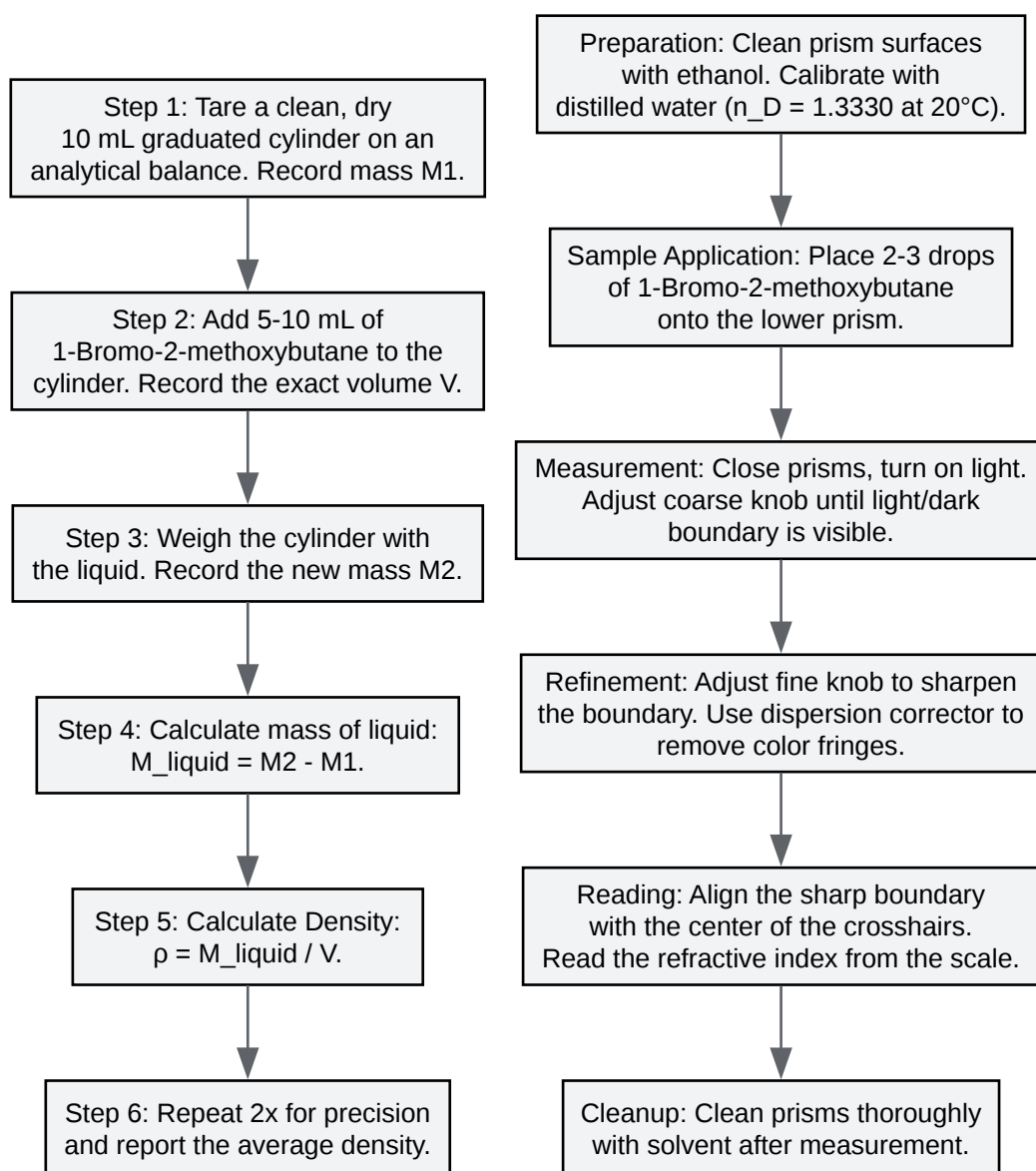
- **Apparatus Setup:** Add approximately 0.5 mL of **1-Bromo-2-methoxybutane** and a small magnetic stir bar to a 10x75 mm test tube. Clamp the test tube securely in a heating block on a stirrer/hotplate. 2. **Thermometer Placement:** Clamp a thermometer so that its bulb is positioned about 1 cm above the surface of the liquid. [2]3. **Heating:** Turn on the stirrer to ensure gentle, even heating. Begin heating the block slowly.

- **Observe Reflux:** Watch for the formation of a "reflux ring"—a ring of condensing vapor on the inner wall of the test tube. This indicates that the liquid is boiling and its vapor is condensing. [2]
- 5. **Temperature Measurement:** Carefully adjust the thermometer's height so the bulb is level with the top of the reflux ring. The temperature reading should stabilize. Record this stable temperature as the observed boiling point.
- 6. **Completion:** Once a stable reading is obtained, turn off the heat and allow the apparatus to cool down completely before disassembly.

Density Determination (Pycnometer or Volumetric Method)

Density is an intrinsic property that relates a substance's mass to the volume it occupies. This protocol uses standard laboratory equipment to determine this value accurately. [3][4]

Causality: By precisely measuring the mass of a known volume of the liquid, the density can be calculated. Using an analytical balance and calibrated glassware minimizes measurement errors, ensuring the trustworthiness of the result. [4]



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Caption: Workflow for Refractive Index Measurement.

Detailed Protocol:

- Preparation and Calibration: Turn on the Abbe refractometer and ensure the circulating water bath is set to a constant temperature (typically 20.0°C). Clean the surfaces of the upper and lower prisms using a soft lens tissue moistened with ethanol or acetone, then dry with a clean tissue. Calibrate the instrument by measuring the refractive index of distilled water; it should read 1.3330 at 20°C .

- **Sample Application:** Open the hinged prism assembly. Using a clean pipette, place 2-3 drops of **1-Bromo-2-methoxybutane** onto the center of the lower prism. [3](#)[\[6\]](#). Close and Illuminate: Gently close the prisms and lock them. Position the light source to illuminate the prisms.
- **Initial Adjustment:** Look into the eyepiece and turn the coarse adjustment knob until the field of view shows a distinct boundary between light and dark regions.
- **Fine Adjustment:** Rotate the fine adjustment knob to bring the boundary into sharp focus. If there is a colored fringe along the boundary, turn the dispersion correction knob until the boundary is a sharp, achromatic line.
- **Final Reading:** Turn the adjustment knob to place the sharp boundary line exactly on the center of the crosshairs in the eyepiece. Press the button to display the reading and record the refractive index to four decimal places.
- **Cleanup:** Immediately after the measurement, open the prisms and clean both surfaces thoroughly with a soft tissue and an appropriate solvent.

Safety and Handling

Based on GHS classifications, **1-Bromo-2-methoxybutane** is a hazardous chemical that requires careful handling in a well-ventilated fume hood.

[\[7\]](#)* Physical Hazards:

- H226: Flammable liquid and vapor. [K](#)[\[7\]](#)Keep away from heat, sparks, open flames, and other ignition sources. Use explosion-proof equipment. *[\[8\]](#) Health Hazards:
- H315: Causes skin irritation. [\[7\]](#) * H319: Causes serious eye irritation. [\[7\]](#) * H335: May cause respiratory irritation. *[\[7\]](#) Recommended Personal Protective Equipment (PPE):
- Wear protective gloves (e.g., nitrile), a flame-retardant lab coat, and chemical safety goggles or a face shield. *[\[8\]](#) First Aid Measures:
- Skin Contact: Immediately remove contaminated clothing. Rinse skin with plenty of water for at least 15 minutes.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [\[9\]](#) * Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell. [\[9\]](#) * Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Conclusion

1-Bromo-2-methoxybutane is a key building block in modern organic synthesis. While comprehensive experimental data on its physical properties are not readily available in the literature, reliable computational estimates provide a strong foundation for its use. The detailed experimental protocols provided in this guide empower researchers to determine its boiling point, density, and refractive index with high confidence, ensuring both the purity of their material and the integrity of their scientific outcomes. Adherence to strict safety protocols is essential when handling this flammable and irritant compound.

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